

# Bis-PEG7-NHS ester molecular weight and formula.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis-PEG7-NHS ester

Cat. No.: B606183

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## In-Depth Technical Guide: Bis-PEG7-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis-PEG7-NHS ester**, a homobifunctional crosslinker widely utilized in bioconjugation, drug delivery, and the development of advanced therapeutics such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

## Core Properties and Specifications

**Bis-PEG7-NHS ester** is a polyethylene glycol (PEG) derivative containing two N-hydroxysuccinimide (NHS) ester groups at either end of a seven-unit PEG chain.<sup>[1][2]</sup> The hydrophilic PEG spacer enhances the solubility of the crosslinker and the resulting conjugate in aqueous environments, mitigating issues of aggregation and precipitation often associated with more hydrophobic crosslinkers.<sup>[1][3]</sup> The NHS esters are highly reactive towards primary amines (-NH<sub>2</sub>), such as those found on the side chain of lysine residues and the N-terminus of proteins, forming stable amide bonds.<sup>[3]</sup>

## Quantitative Data Summary

Property	Value	References
Molecular Weight	620.60 g/mol	
Exact Mass	620.2429	
Chemical Formula	C26H40N2O15	
Purity	>98%	
CAS Number	1334170-02-3	
Spacer Arm Length	28.6 Å (25 atoms)	
Solubility	DMSO, DMF, DCM, Acetonitrile, Methylene chloride	
Storage Conditions	-20°C, under desiccant	

## Applications in Research and Drug Development

The unique properties of **Bis-PEG7-NHS ester** make it a versatile tool in several key areas of biopharmaceutical research:

- **Antibody-Drug Conjugates (ADCs):** This crosslinker is employed in the synthesis of ADCs, where it links a cytotoxic drug to an antibody.
- **PROTACs:** It serves as a linker in the creation of PROTACs, which are designed to induce the degradation of specific target proteins.
- **Bioconjugation:** It is used for the intermolecular and intramolecular crosslinking of proteins and other biomolecules containing primary amines.
- **Surface Modification:** The hydrophilic PEG chain can be used to modify surfaces to reduce non-specific binding.

## Experimental Protocol: General Protein-Protein Crosslinking

This protocol outlines a general procedure for crosslinking two proteins using **Bis-PEG7-NHS ester**. Optimization is often necessary for specific applications.

Materials:

- **Bis-PEG7-NHS ester**
- Protein 1 and Protein 2
- Conjugation Buffer: Amine-free buffer, e.g., Phosphate-Buffered Saline (PBS), pH 7.2-8.0
- Quenching Buffer: Buffer containing primary amines, e.g., Tris-Buffered Saline (TBS) or glycine solution
- Anhydrous DMSO or DMF
- Desalting columns or dialysis equipment

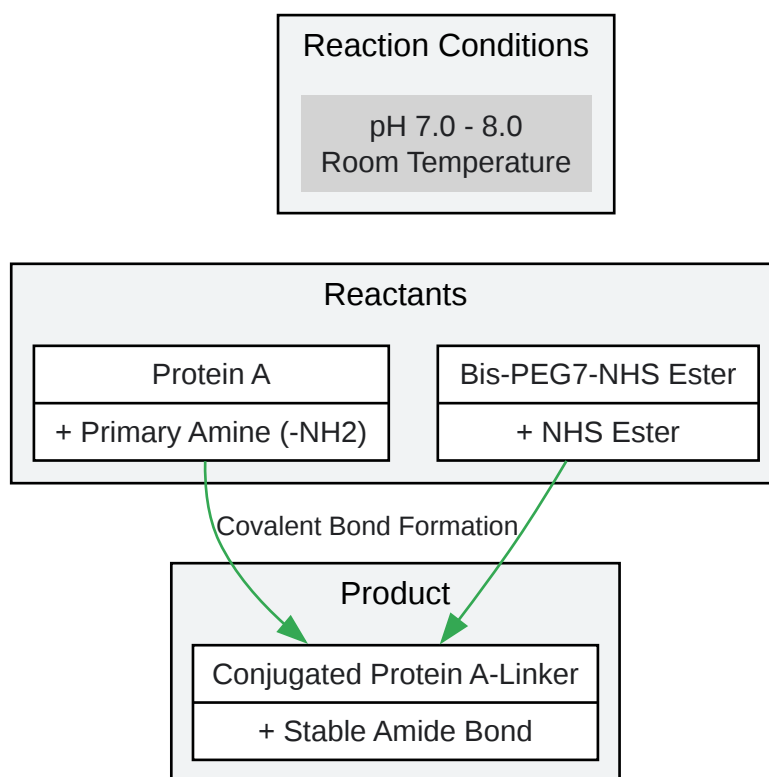
Procedure:

- **Protein Preparation:** Dissolve the proteins in the Conjugation Buffer to a desired concentration (e.g., 0.1 mM).
- **Crosslinker Stock Solution Preparation:** Immediately before use, prepare a stock solution of **Bis-PEG7-NHS ester** in anhydrous DMSO or DMF (e.g., 10 mM). The reagent is moisture-sensitive, so prolonged storage of the stock solution is not recommended.
- **Crosslinking Reaction:** Add a 10- to 50-fold molar excess of the **Bis-PEG7-NHS ester** stock solution to the protein solution. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.
- **Incubation:** Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice.
- **Quenching:** Stop the reaction by adding the Quenching Buffer to a final concentration of 20-50 mM and incubate for 15 minutes at room temperature.

- Purification: Remove excess crosslinker and byproducts by using a desalting column or through dialysis against an appropriate buffer.
- Analysis: Analyze the crosslinked products using techniques such as SDS-PAGE, mass spectrometry, or size-exclusion chromatography.

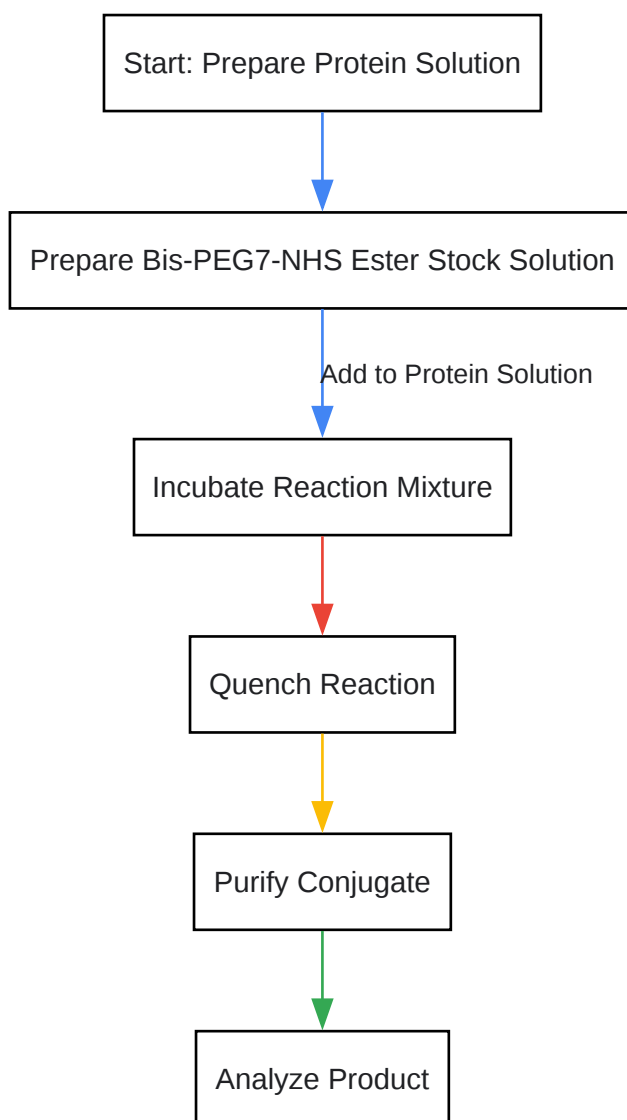
## Visualized Workflow and Logical Relationships

The following diagrams illustrate the chemical reaction and a typical experimental workflow for protein conjugation using **Bis-PEG7-NHS ester**.



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Fig 1. Amine-reactive conjugation pathway.



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Fig 2. Experimental workflow for bioconjugation.

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## References

- 1. Bis-PEG7-NHS ester, 1334170-02-3 | BroadPharm [broadpharm.com]

- 2. Bis-PEG7-NHS ester - CD Bioparticles [cd-bioparticles.net]
- 3. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [Bis-PEG7-NHS ester molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606183#bis-peg7-nhs-ester-molecular-weight-and-formula]

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